

6-Acetoxy-5-hexadecanolide proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 6-Acetoxy-5-hexadecanolide

CAS No.: 81792-36-1

Cat. No.: B3194234

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Executive Summary & Chemical Identity

6-Acetoxy-5-hexadecanolide (CAS: 85551-39-9 / 71185-24-5), commonly known as the Mosquito Oviposition Pheromone (MOP), is a potent semiochemical used to attract gravid *Culex* mosquitoes.[1] While it is not an acute systemic toxin to humans, its high biological activity and environmental persistence as a lipid-soluble lactone require strict disposal protocols.[1]

Improper disposal does not merely risk regulatory non-compliance; it risks environmental signal pollution. Releasing even microgram quantities into local drainage systems can disrupt local insect ecology and compromise field data by creating unintended "lure" zones.

Core Directive: The only acceptable disposal method for the active pharmaceutical ingredient (API) and concentrated stock solutions is high-temperature incineration.[1]

Hazard Profile & Technical Properties

Before handling waste, you must understand the physicochemical drivers of the disposal strategy.

Property	Data	Operational Implication
Physical State	Oily Liquid / Waxy Solid	High viscosity; adheres to glass/plastic.[1] Triple rinsing is mandatory.
Flash Point	>110°C (Combustible)	Classified as Class IIIB Combustible Liquid. Safe for standard solvent waste streams.
Solubility	Insoluble in water; Soluble in Hexane, EtOH, DCM	DO NOT FLUSH. Must be dissolved in organic solvent for disposal.
Aquatic Toxicity	Aquatic Chronic 3 (H412)	Toxic to aquatic life with long-lasting effects.[1][2] Zero-discharge to sewer policy.[1]
Sensitization	Skin Sens. 1 (H317)	May cause allergic reaction.[2] Double-gloving is required for waste handling.[1]

Pre-Disposal Handling & Containment

The Principle of Segregation: Treat **6-Acetoxy-5-hexadecanolide** as a "High-Potency Bioactive" waste. It must not be mixed with general aqueous waste or acidic waste streams, which could hydrolyze the lactone ring but leave unpredictable residues.

Personal Protective Equipment (PPE)

- Gloves: Nitrile (Minimum 0.11 mm thickness) is sufficient for splash protection. For bulk handling (>100 mL), use Butyl Rubber (Breakthrough time >480 min).
- Respiratory: If handling neat (pure) substance outside a fume hood, use a half-mask respirator with Organic Vapor (OV) cartridges.[1]

Detailed Disposal Protocols

Protocol A: Liquid Waste (Stock Solutions & Reaction Mixtures)

Applicability: Expired standards, synthesis by-products, leftover trap lures.[1]

- Solvent Dilution: Dilute the waste material with a compatible combustible solvent (e.g., Ethanol, Acetone, or Ethyl Acetate) to reduce viscosity.
- Container Selection: Transfer to a High-Density Polyethylene (HDPE) or Glass waste container labeled "Non-Halogenated Organic Waste - Incineration Only." [1]
- pH Check (Self-Validation): Ensure the waste stream is neutral (pH 6-8). Strong acids/bases can degrade the container or cause exothermic hydrolysis of the lactone.
- Disposal Path: Hand over to EHS for thermal destruction (incineration).

Protocol B: Solid Waste (Contaminated Consumables)

Applicability: Pipette tips, septa, gloves, and wipes.

- Evaporation (Controlled): Place contaminated wipes in a fume hood for 15 minutes to allow volatile solvents to flash off (if applicable).
- Double Bagging: Place solids into a clear, chemically resistant polyethylene bag (minimum 4 mil thickness).
- Sealing: Goose-neck seal the bag and secure with tape.
- Labeling: Label as "Solid Hazardous Waste - Debris contaminated with Pheromones."

Protocol C: Empty Container Management (The Triple Rinse Rule)

Causality: Due to the oily nature of the lactone, significant residue remains on glass walls.

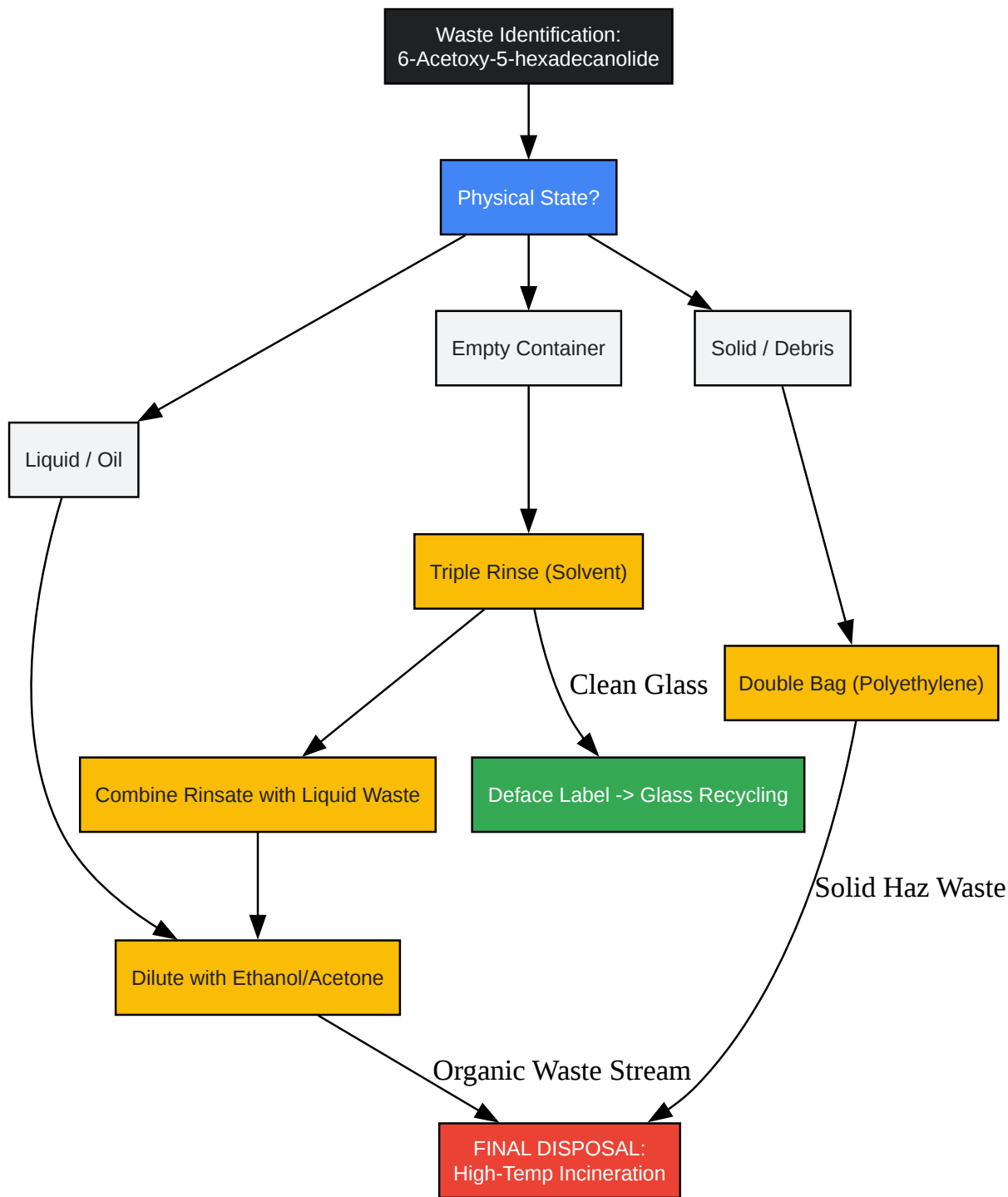
- Rinse 1: Add Acetone (~10% of container volume). Cap and shake vigorously for 30 seconds. Decant into Liquid Waste (Protocol A).

- Rinse 2: Repeat with Ethanol. Decant into Liquid Waste.
- Rinse 3: Repeat with Ethanol. Decant into Liquid Waste.
- Validation: Visually inspect for oily streaks. If clear, deface the label and dispose of the glass in the Laboratory Glass recycling/trash stream (subject to local regulations).

Visual Workflows (Graphviz)

Figure 1: Disposal Decision Tree

This logic gate ensures no biological signaling agents enter the water table.

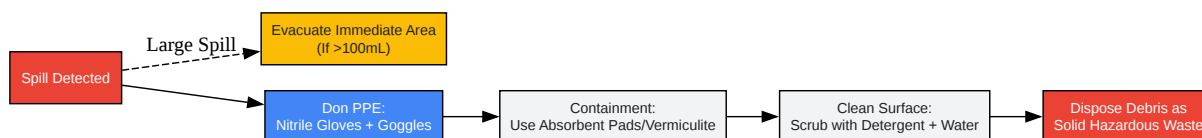


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Caption: Operational logic for segregating pheromone waste streams to ensure total thermal destruction.[1]

Figure 2: Emergency Spill Response

Immediate actions to contain bioactive spread.



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Caption: Step-by-step containment protocol to prevent laboratory contamination and exposure.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 205992, **6-Acetoxy-5-hexadecanolide**.^[1] Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (2025). CompTox Chemicals Dashboard: **6-Acetoxy-5-hexadecanolide**.^{[1][3]} Retrieved from [\[Link\]](#)^[1]
- El-Sayed, A.M. (2025). The Pherobase: Database of Pheromones and Semiochemicals - (5R,6S)-**6-Acetoxy-5-hexadecanolide**.^{[1][4][5]} Retrieved from [\[Link\]](#)
- Millar, J. G., et al. (1994). Interaction of the *Culex quinquefasciatus* egg raft pheromone with a natural chemical associated with oviposition sites.^[6] *Journal of the American Mosquito Control Association*.^{[6][7]} Retrieved from [\[Link\]](#)

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Sources

- [1. echemi.com \[echemi.com\]](https://www.echemi.com)
- [2. media.adeo.com \[media.adeo.com\]](https://www.media.adeo.com)
- [3. CompTox Chemicals Dashboard \[comptox.epa.gov\]](https://comptox.epa.gov)
- [4. The Pherobase Synthesis - 5R6S-6-acetoxy-5-hexadecanolide | C18H32O4 \[pherobase.com\]](https://pherobase.com)
- [5. Semiochemical compound: \(5R,6S\)-6-Acetoxy-5-hexadecanolide | C18H32O4 \[pherobase.com\]](https://pherobase.com)
- [6. Interaction of the Culex quinquefasciatus egg raft pheromone with a natural chemical associated with oviposition sites - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [7. pnas.org \[pnas.org\]](https://pnas.org)
- To cite this document: BenchChem. [6-Acetoxy-5-hexadecanolide proper disposal procedures]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3194234/docs#6-acetoxy-5-hexadecanolide-proper-disposal-procedures\]](https://www.benchchem.com/product/b3194234/docs#6-acetoxy-5-hexadecanolide-proper-disposal-procedures)

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